

# Application Notes and Protocols for Fabricating Flexible Organic Solar Cells with TmPyPB

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the fabrication of flexible organic solar cells (OSCs) utilizing 1,3,5-Tri(m-pyrid-3-yl-phenyl)benzene (**TmPyPB**) as an efficient electron transport layer (ETL). The protocols detailed below are based on established laboratory practices for the creation of high-performance organic photovoltaic devices on flexible substrates.

# Introduction to TmPyPB in Flexible Organic Solar Cells

1,3,5-Tri(m-pyrid-3-yl-phenyl)benzene, commonly known as **TmPyPB**, is a small molecule organic material that has garnered significant attention for its application in organic electronics. Its key properties make it an excellent candidate for an electron transport layer (ETL) in organic solar cells. These properties include:

- High Electron Mobility: Facilitates efficient transport of electrons to the cathode, a crucial factor for achieving high power conversion efficiencies.
- Good Thermal Stability: Ensures device stability and longevity, particularly important for flexible applications where devices may be subjected to various environmental conditions.
- High Transparency: Minimizes parasitic absorption, allowing more light to reach the active layer of the solar cell.



 Suitable Energy Levels: The HOMO and LUMO energy levels of TmPyPB align well with commonly used active layer materials and cathodes, promoting efficient charge extraction and blocking holes.

The incorporation of **TmPyPB** as an ETL in flexible OSCs has been shown to enhance device performance, leading to higher power conversion efficiencies (PCE) and fill factors (FF) compared to devices using conventional ETL materials like BCP.

#### **Device Architecture and Workflow**

The flexible organic solar cells fabricated using the following protocols will have a standard architecture. The workflow for fabrication is a multi-step process involving substrate preparation, layer deposition via spin coating and thermal evaporation, and finally, encapsulation.


#### **Device Architecture**

A typical device structure for a flexible organic solar cell incorporating **TmPyPB** is as follows:

#### PET / ITO / PEDOT:PSS / P3HT:PCBM / TmPyPB / Al

- PET (Polyethylene terephthalate): The flexible substrate.
- ITO (Indium Tin Oxide): A transparent conducting oxide that serves as the anode.
- PEDOT:PSS (Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate): The hole transport layer (HTL).
- P3HT:PCBM (Poly(3-hexylthiophene-2,5-diyl):-phenyl-C61-butyric acid methyl ester): The bulk heterojunction active layer where light absorption and charge generation occur.
- **TmPyPB** (1,3,5-Tri(m-pyrid-3-yl-phenyl)benzene): The electron transport layer (ETL).
- Al (Aluminum): The metal cathode.



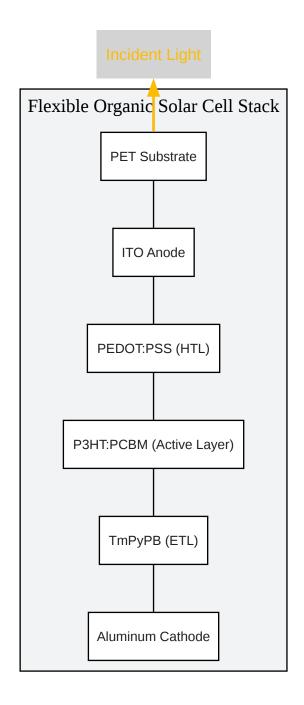

Click to download full resolution via product page

Diagram of the flexible organic solar cell architecture.

# **Experimental Protocols**

This section provides detailed, step-by-step protocols for the fabrication of flexible organic solar cells with a **TmPyPB** electron transport layer.



**Materials and Reagents** 

Material/Reagent	Supplier (Example)	Purity/Grade	
PET-ITO Substrates	Ossila	Sheet Resistance: ~20 Ω/sq	
Hellmanex III	Sigma-Aldrich	Laboratory Grade	
Isopropyl Alcohol (IPA)	Sigma-Aldrich	Anhydrous, 99.5%	
Deionized (DI) Water	In-house	18.2 MΩ·cm	
PEDOT:PSS (AI 4083)	Heraeus	High-conductivity grade	
P3HT (regioregular)	Ossila	M.W. 50-70 kDa	
PCBM (PCBM)	Ossila	>99.5%	
Chlorobenzene	Sigma-Aldrich	Anhydrous, 99.8%	
TmPyPB	Ossila	Sublimed, >99.0%	
Aluminum (Al) Pellets	Kurt J. Lesker	99.999%	

## **Substrate Cleaning**

Proper cleaning of the PET-ITO substrate is critical to ensure good film adhesion and device performance.

- Initial Cleaning: Place the PET-ITO substrates in a substrate rack and immerse them in a beaker containing a 1% (by volume) solution of Hellmanex III in DI water.
- Sonication: Sonicate the beaker in an ultrasonic bath for 5 minutes.
- Rinsing: Thoroughly rinse the substrates with DI water. A dump rinse in two separate beakers
  of DI water is recommended.
- IPA Sonication: Immerse the substrate rack in a beaker of isopropyl alcohol and sonicate for 5 minutes.
- Final Rinse: Rinse the substrates thoroughly with DI water.
- Drying: Dry the substrates using a gentle stream of nitrogen gas.



 UV-Ozone Treatment: Immediately before depositing the next layer, treat the cleaned substrates with UV-ozone for 15 minutes to improve the wettability of the ITO surface.

#### **Deposition of the Hole Transport Layer (PEDOT:PSS)**

- Filtration: Filter the PEDOT:PSS solution through a 0.45 μm PES syringe filter.
- Spin Coating:
  - Transfer the cleaned and UV-ozone treated PET-ITO substrates into a nitrogen-filled glovebox.
  - Place a substrate on the spin coater chuck.
  - Dispense a small amount of the filtered PEDOT:PSS solution onto the center of the substrate.
  - Spin coat at 5000 rpm for 30 seconds. This should result in a film thickness of approximately 30-40 nm.
- Annealing:
  - Transfer the coated substrates to a hotplate inside the glovebox.
  - Anneal at 150°C for 5 minutes to remove residual water.

## **Deposition of the Active Layer (P3HT:PCBM)**

- Solution Preparation:
  - Prepare a solution of P3HT and PCBM in a 1:1 weight ratio in chlorobenzene. A typical concentration is 10 mg/mL of P3HT and 10 mg/mL of PCBM.
  - Dissolve the materials by stirring the solution on a hotplate at 50°C for at least 48 hours in the glovebox.
- Spin Coating:
  - Allow the P3HT:PCBM solution to cool to room temperature.



- Filter the solution through a 0.45 μm PTFE syringe filter.
- Dispense the filtered solution onto the PEDOT:PSS layer.
- Spin coat at 2000 rpm for 45 seconds.
- Annealing:
  - Transfer the substrates to a hotplate inside the glovebox.
  - Anneal at a temperature between 110°C and 120°C for 10 minutes. This step is crucial for optimizing the morphology of the active layer.

### Deposition of the Electron Transport Layer (TmPyPB)

The **TmPyPB** layer is deposited via thermal evaporation in a high-vacuum chamber.

- Substrate Loading: Mount the substrates with the P3HT:PCBM layer in the thermal evaporator.
- Source Preparation: Place the sublimed TmPyPB powder in a suitable evaporation source, such as a quartz crucible or a molybdenum boat.
- Evaporation Parameters:
  - $\circ$  Base Pressure: Evacuate the chamber to a base pressure of at least 1 x 10<sup>-6</sup> Torr.
  - Deposition Rate: A typical deposition rate for small organic molecules is 0.1-0.2 nm/s (1-2 Å/s).
  - Thickness: Deposit a TmPyPB layer with a thickness of 10-20 nm. The thickness can be monitored in-situ using a quartz crystal microbalance.

### **Deposition of the Metal Cathode (Aluminum)**

The aluminum cathode is also deposited via thermal evaporation immediately after the **TmPyPB** layer without breaking vacuum.




- Source Preparation: Place high-purity aluminum pellets in a suitable evaporation boat (e.g., tungsten).
- Evaporation Parameters:
  - Pressure: Maintain a high vacuum (≤ 1 x 10<sup>-6</sup> Torr).
  - Deposition Rate: A higher deposition rate of 0.5-1.0 nm/s (5-10 Å/s) is typically used for metals.
  - Thickness: Deposit an aluminum layer with a thickness of 80-100 nm.

## **Encapsulation**

To protect the device from degradation due to oxygen and moisture, encapsulation is recommended, especially for flexible devices. This can be done by applying a UV-curable epoxy around the active area and placing a glass coverslip or another flexible barrier film on top.



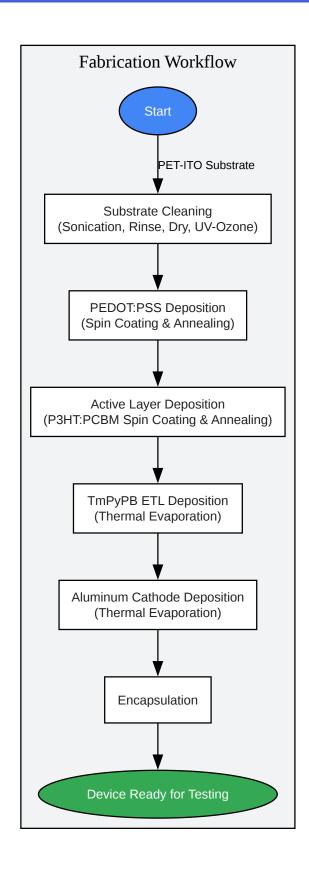

Click to download full resolution via product page

Workflow for fabricating flexible organic solar cells with **TmPyPB**.



## **Data Presentation**

The performance of organic solar cells is characterized by several key parameters. The table below summarizes typical performance metrics for OSCs with and without a **TmPyPB** ETL, based on literature data.

Device Architecture	Voc (V)	Jsc (mA/cm²)	FF (%)	PCE (%)
ITO/PEDOT:PSS /P3HT:PCBM/BC P/AI	~0.60	~10.5	~48	~3.0
ITO/PEDOT:PSS /P3HT:PCBM/Tm PyPB/AI	~0.61	~11.0	~53	~3.5-4.0
Optimized Flexible OSC with TmPyPB	>0.60	>10.0	>50	>3.5

Note: These are representative values and actual performance will depend on specific experimental conditions and optimization.


The use of **TmPyPB** as an ETL generally leads to an improvement in the fill factor and, consequently, the power conversion efficiency.

# **Signaling Pathways and Charge Transport**

The operation of an organic solar cell involves several key steps, from light absorption to charge extraction. The energy level diagram below illustrates the charge transport pathway in the fabricated device.



#### Energy Level Diagram and Charge Transport Pathway

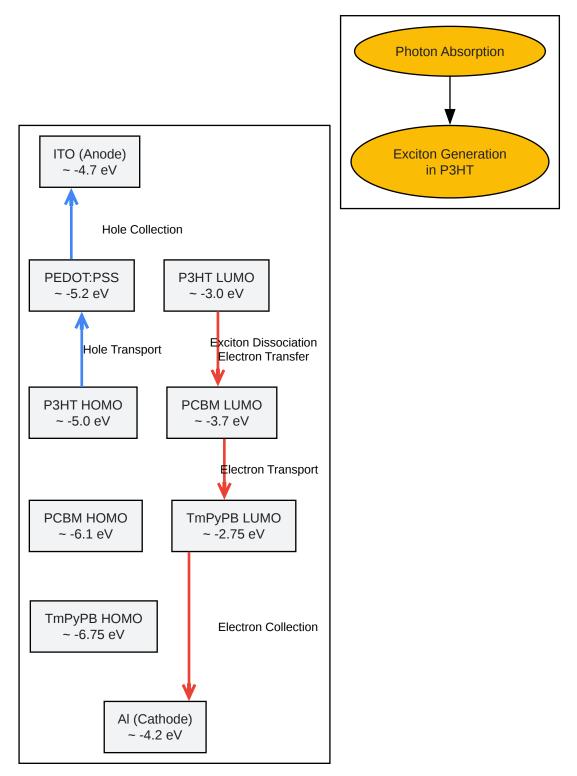

Click to download full resolution via product page

Energy level diagram illustrating the charge transport mechanism.



Upon absorption of photons in the P3HT:PCBM active layer, excitons (bound electron-hole pairs) are generated. These excitons diffuse to the P3HT/PCBM interface where the energy level offset drives their dissociation. Electrons are transferred to the LUMO of PCBM and subsequently transported through the **TmPyPB** ETL to the aluminum cathode. Holes are transported through the P3HT to the PEDOT:PSS HTL and collected at the ITO anode. The high electron mobility of **TmPyPB** ensures efficient electron transport, while its deep HOMO level effectively blocks holes from reaching the cathode, thereby reducing recombination losses.

 To cite this document: BenchChem. [Application Notes and Protocols for Fabricating Flexible Organic Solar Cells with TmPyPB]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1422272#fabricating-flexible-organic-solar-cells-with-tmpypb]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com